

Molecular weight and formula of 3-Amino-4-chlorobenzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Amino-4-chlorobenzonitrile

Cat. No.: B1266679

[Get Quote](#)

An In-depth Technical Guide to **3-Amino-4-chlorobenzonitrile**

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical information on **3-Amino-4-chlorobenzonitrile**, a chemical intermediate relevant in various research and development applications.

Core Compound Properties

Molecular Formula: $C_7H_5ClN_2$ [\[1\]](#)

Molecular Weight: 152.58 g/mol [\[1\]](#)[\[2\]](#)

Physicochemical and Identification Data

A summary of key quantitative and identifying information for **3-Amino-4-chlorobenzonitrile** is presented below.

Property	Value	Source
Molecular Weight	152.58	[1][3]
Molecular Formula	C ₇ H ₅ ClN ₂	[1]
CAS Number	53312-79-1	[1][3][4]
Melting Point	87-91 °C	[3][5]
Boiling Point (Predicted)	292.0±20.0 °C	[5]
Density (Predicted)	1.33±0.1 g/cm ³	[5]
Purity	96% - 98%	[1][3]
Form	Solid, powder to crystal	[3][5]
Color	Light yellow to Yellow to Orange	[5]

Experimental Protocols

Synthesis of **3-Amino-4-chlorobenzonitrile**

While a specific protocol for the synthesis of **3-Amino-4-chlorobenzonitrile** is referenced in Tetrahedron Letters, 36, p. 9305, 1995[5], a general representative synthesis for a related benzonitrile derivative, 4-chloro-3-nitrobenzonitrile, involves the nitration of a p-chlorobenzonitrile precursor[6]. A generalized workflow for such a synthesis is described below.

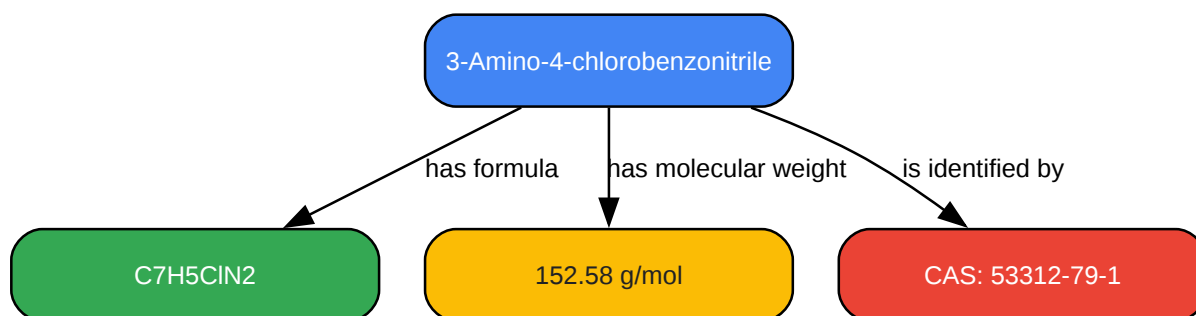
General Workflow for the Synthesis of a Substituted Benzonitrile

- **Reaction Setup:** A solution of the starting benzonitrile is prepared in a suitable solvent (e.g., concentrated sulfuric acid) in a reaction vessel equipped with a stirrer and cooling system (e.g., an ice bath).
- **Addition of Reagents:** The nitrating agent (e.g., fuming nitric acid) is added dropwise to the cooled and stirred solution, maintaining a low temperature (e.g., below 0°C) to control the reaction rate and prevent side reactions.

- **Reaction Monitoring:** The reaction mixture is stirred at a controlled temperature for a specified period (e.g., 30 minutes to several hours) to ensure the completion of the reaction. The progress can be monitored by techniques such as Thin Layer Chromatography (TLC).
- **Quenching and Precipitation:** The reaction mixture is slowly poured into ice water to quench the reaction and precipitate the solid product.
- **Isolation and Purification:** The precipitate is collected by filtration and washed with a neutralizing solution (e.g., 5% sodium bicarbonate) and then with water until the filtrate is neutral.
- **Drying and Recrystallization:** The crude product is dried and can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the final product.

Logical Relationships of Compound Identifiers

The following diagram illustrates the relationship between the compound's name and its key identifiers.

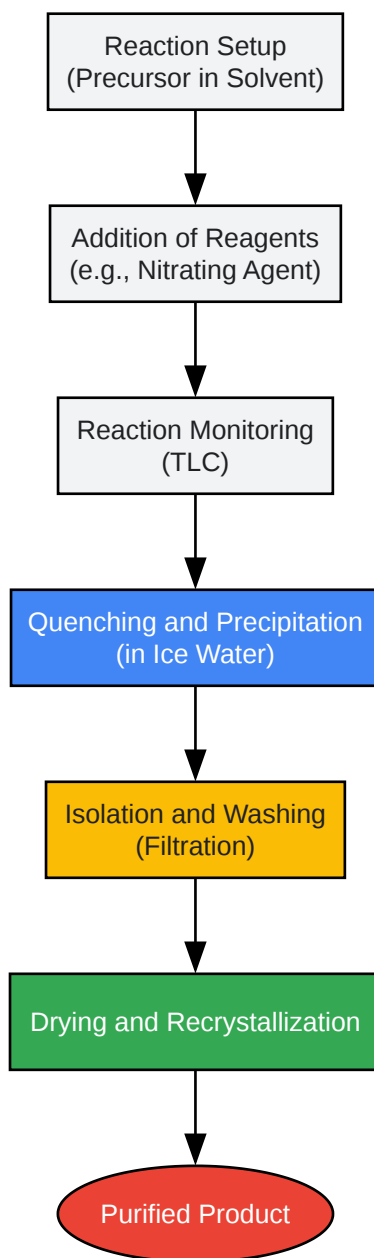


[Click to download full resolution via product page](#)

Caption: Relationship between the chemical name and its key identifiers.

Experimental Workflow Visualization

The following diagram illustrates a general workflow for the synthesis and purification of a benzonitrile derivative.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of a benzonitrile derivative.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. 4-Amino-3-chlorobenzonitrile | C7H5ClN2 | CID 519896 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-氨基-4-氯苯腈 96% | Sigma-Aldrich [sigmaaldrich.com]
- 4. labproinc.com [labproinc.com]
- 5. 3-AMINO-4-CHLOROBENZONITRILE Four Chongqing Chemdad Co. , Ltd [chemdad.com]
- 6. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Molecular weight and formula of 3-Amino-4-chlorobenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266679#molecular-weight-and-formula-of-3-amino-4-chlorobenzonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

